

glaziovine source *Duguetia vallicola*

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

[Get Quote](#)

Glaziovine and *Duguetia vallicola*

Duguetia vallicola is a tree native to Central and northwestern South America and belongs to the Annonaceae family [1]. Its leaves serve as a convenient and **renewable source** for the proaporphine alkaloid **(6aS)-glaziovine** [2] [3]. This natural product is of great interest due to its **psychoactive properties** [2].

- **Glaziovine Content:** The leaves contain **glaziovine** as a major constituent, with a reported yield of approximately **0.27%** [2]. This abundance makes *D. vallicola* a more attractive source than *O. glaziovii*, which had a lower yield of 0.18-0.35% [2].
- **Pharmacological Profile:** **Glaziovine** has documented **anxiolytic activity**. Clinical studies have shown its effects are comparable to diazepam [2]. It has also been investigated for potential anti-ulcer applications [2].

Antibacterial and Antibiofilm Activity

Ethanollic extracts from the wood and bark of *Duguetia vallicola* exhibit significant antibacterial and antibiofilm activity against clinical isolates of ***Pseudomonas aeruginosa***, a multi-drug resistant opportunistic pathogen [4].

The table below summarizes the Minimum Inhibitory Concentration required to inhibit 90% of growth (MIC90) for various clinical isolates [4].

| <i>P. aeruginosa</i> Isolate | Wood Extract MIC90 (µg/mL) | Bark Extract MIC90 (µg/mL) |
|------------------------------|----------------------------|----------------------------|
| CLI 12 | 3800 | 6300 |
| CLI 15 | 180 | 1460 |
| CLI 50 | 500 | 2200 |
| CLI 51 | 3000 | 1600 |
| CLI 52 | 490 | 73 |
| CLI 54 | 1270 | 300 |
| CLI 55 | 3120 | 2000 |
| CLI 56 | 1480 | 392 |
| CLI 57 | 2600 | 62.5 |
| CLI 58 | 2790 | 794 |
| CLI 97 | 1560 | 250 |
| CLI 212 | 1430 | 100 |

The extracts were also effective in inhibiting **mature biofilms**. The effect varied between isolates, with the wood extract showing a biomass reduction between **11.5% and 93.7%**, and the bark extract between **16.0% and 48.4%** [4]. Statistical analysis indicated that the effect of the extracts was not significantly different from the positive control, ciprofloxacin [4].

Proposed Mechanism of Antibacterial Action

The primary antibacterial mechanism of the *D. vallicola* wood and bark extracts is associated with **damage to bacterial cell membrane integrity**, leading to cell death [4].

Experimental evidence supporting this mechanism includes:

- **Leakage of Intracellular Material:** Measurements of absorbance at 260 nm and 280 nm showed the release of nucleic acids and proteins from the bacterial cells after treatment with the extracts [4].
- **Changes in Extracellular pH:** Measurements indicated alterations in extracellular pH following treatment, consistent with membrane compromise [4].
- **Fluorescence Microscopy:** Staining with acridine orange and ethidium bromide provided visual confirmation of membrane damage in treated cells [4].

Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, here are the key methodologies from the studies.

Extraction and Compound Identification

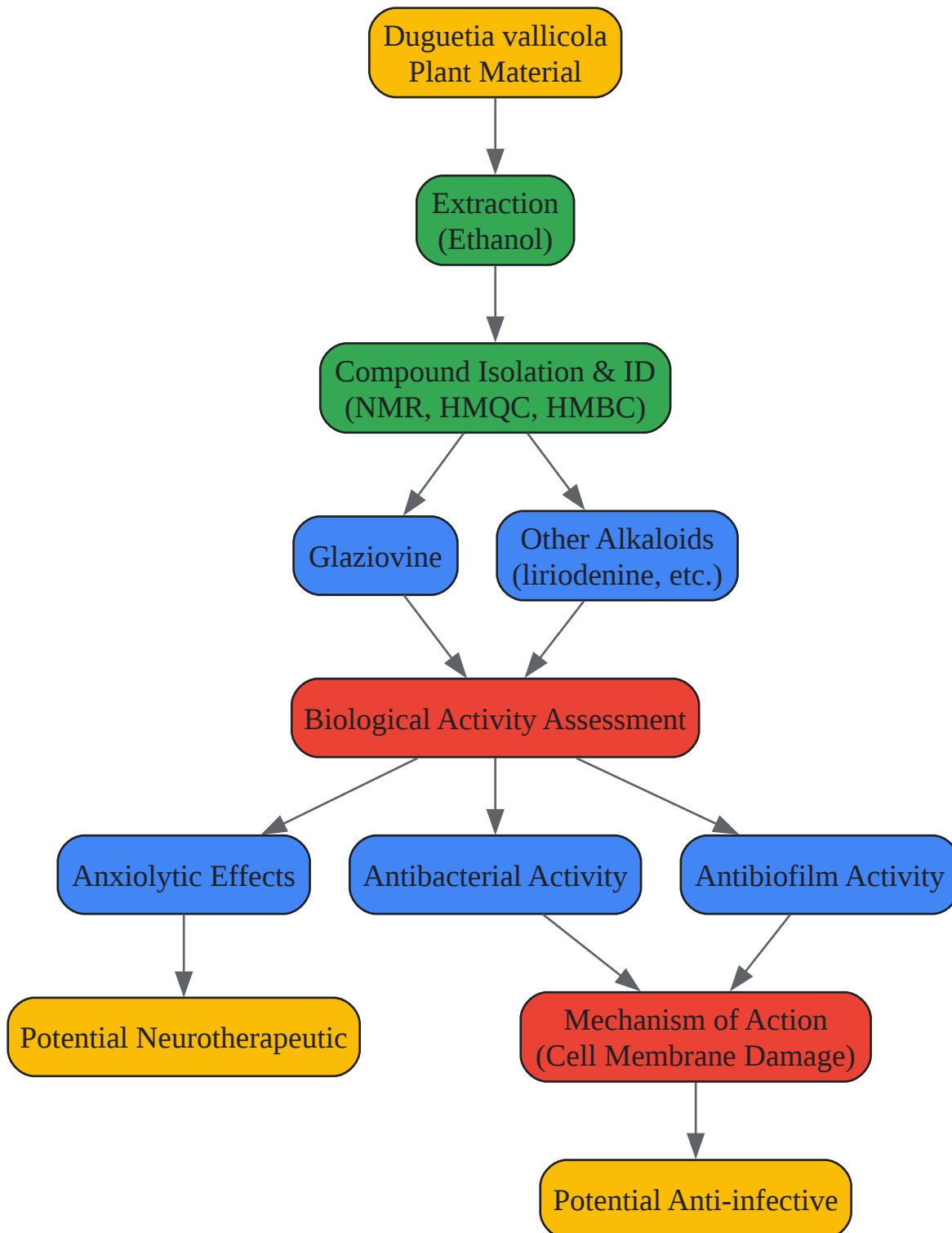
- **Plant Material:** Leaves, wood, and bark of *Duguetia vallicola* [2].
- **Extraction Solvent:** Ethanol [4].
- **Compound Identification:** Structures of isolated alkaloids (e.g., **glaziovine**, liriodenine, O-methylmoschatoline, nornuciferine) were determined through analysis of physical and spectral data, including **1H-NMR, 13C-NMR, HMQC, and HMBC** [4] [2]. Complete 1H and 13C NMR assignments for proaporphines were achieved [2].

Antibacterial and Antibiofilm Assays

- **Antibacterial Susceptibility Testing:** The **microdilution method** was used to determine the MIC90 values. Bacterial growth was assessed spectrophotometrically, and the percentage of growth reduction was calculated compared to an untreated control [4].
- **Biofilm Inhibition Assay:** Biofilms were grown in polystyrene microplates. After treatment with the extracts at their MIC90 values for one hour, the percentage of biofilm biomass reduction was quantified [4].
- **Cell Membrane Integrity Tests:**
 - **Leakage of Nucleic Acids/Proteins:** Bacterial suspensions were treated with the extracts, and the release of intracellular material absorbing at **260/280 nm** was measured over time (e.g., 0, 30, 60, 120, 240 minutes) [4].
 - **Fluorescence Microscopy:** Treated and control bacterial cells were stained with **acridine orange and ethidium bromide** and visualized under a fluorescence microscope to distinguish between live cells with intact membranes and dead cells with compromised membranes [4].

Visualizing Research Pathways

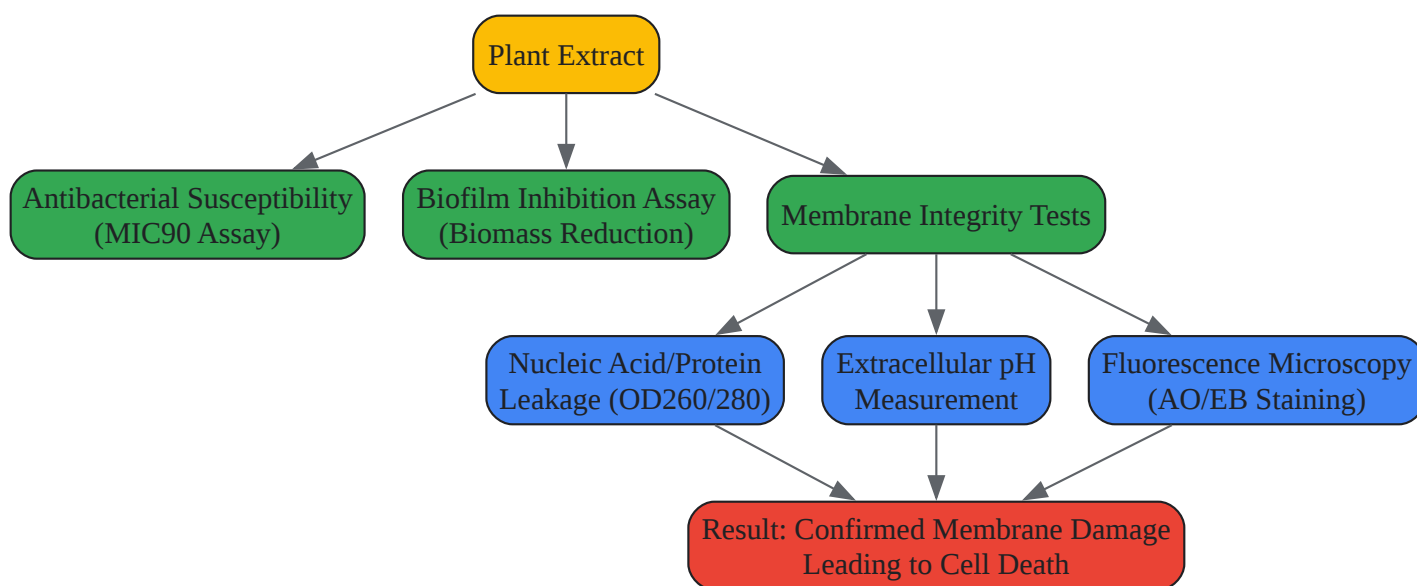
The following diagram maps the key research pathways involving *Duguetia vallicola*, from plant material to potential therapeutic applications.



[Click to download full resolution via product page](#)

This diagram outlines the workflow from plant extraction to biological evaluation of *Duguetia vallicola* compounds.

The experimental workflow for investigating the antibacterial properties of these extracts is detailed below.



[Click to download full resolution via product page](#)

This diagram illustrates the key experimental steps for evaluating the antibacterial mechanism of *Duguetia vallicola* extracts.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Duguetia [en.wikipedia.org]

2. (PDF) A Convenient, Renewable Source of the Anxiolytic ... [academia.edu]
3. Duguetia vallicola leaves - Repositorio UCHILE [repositorio.uchile.cl]
4. Antibacterial and Antibiofilm Potential of Ethanolic Extracts ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [glaziovine source Duguetia vallicola]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560808#glaziovine-source-duguetia-vallicola>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com